

2-Iodo-L-phenylalanine molecular weight and formula

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Compound of Interest

Compound Name: **2-Iodo-L-phenylalanine**

Cat. No.: **B556763**

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An in-depth analysis of **2-Iodo-L-phenylalanine** reveals its specific molecular characteristics, crucial for its application in advanced biochemical and pharmaceutical research. This compound serves as a significant tool in protein engineering and radiolabeling.[\[1\]](#)

Molecular Formula and Weight

The fundamental chemical properties of **2-Iodo-L-phenylalanine** are summarized below. These data are essential for researchers in stoichiometry, solution preparation, and analytical characterizations.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ INO ₂	[1] [2] [3]
Molecular Weight	291.09 g/mol	[2]
Alternate Molecular Weight	291.1 g/mol	[1] [3]

The slight variation in molecular weight values is attributable to differences in calculation methods and rounding conventions by various chemical data providers.

Chemical Identifiers and Synonyms

For unambiguous identification in research and procurement, a comprehensive list of identifiers and alternative names is provided.

Identifier Type	Value
IUPAC Name	(2S)-2-amino-3-(2-iodophenyl)propanoic acid
CAS Number	167817-55-2
Synonyms	L-Phe(2-I)-OH, o-Iodo-L-phenylalanine, (S)-2-Amino-3-(2-iodophenyl)propionic acid

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Iodo-L-phenylalanine | C9H10INO2 | CID 20706027 - PubChem [pubchem.ncbi.nlm.nih.gov]
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